

Cholesteryl sulfate sodium stability and storage conditions

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Compound of Interest

Compound Name: Cholesteryl sulfate sodium

Cat. No.: B12830108

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Technical Support Center: Cholesteryl Sulfate Sodium

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **cholesteryl sulfate sodium**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **cholesteryl sulfate sodium**?

For long-term stability, solid **cholesteryl sulfate sodium** should be stored at -20°C in a tightly sealed container, protected from moisture.^{[1][2][3][4]} Some suppliers suggest storage at -4°C or in the range of 0-8°C for shorter periods.^{[5][6]} It is crucial to keep the container tightly closed in a dry and well-ventilated area.^[5]

Q2: How should I store solutions of **cholesteryl sulfate sodium**?

Stock solutions of **cholesteryl sulfate sodium**, for instance in DMSO, should be stored at -80°C for long-term storage (up to 1 year) or -20°C for shorter-term storage (up to 1 month).^[1] To ensure stability, it is recommended to store solutions under an inert gas like nitrogen and away from moisture.^[7] For in vivo experiments, it is best to prepare the working solution fresh on the day of use.^{[1][7]}

Q3: What is the expected shelf life of **cholesteryl sulfate sodium**?

When stored as a solid at -20°C, **cholesteryl sulfate sodium** is stable for at least four years.
[2][8] One supplier indicates a shelf life of up to three years for the powder at -20°C.[1] For solutions, the stability is shorter, with recommendations to use them within one to six months when stored at -80°C.[1][7]

Q4: My **cholesteryl sulfate sodium** solution appears cloudy or has precipitated. What should I do?

If precipitation or phase separation occurs during the preparation of a solution, gentle heating and/or sonication can be used to aid dissolution.[1][7] It is important to ensure the compound is fully dissolved to get accurate concentrations for your experiments. Always visually inspect the solution for clarity before use.

Q5: What are the known incompatibilities of **cholesteryl sulfate sodium**?

Cholesteryl sulfate sodium should not be stored or mixed with strong oxidizing agents.[5][9]

Q6: What are the hazardous decomposition products of **cholesteryl sulfate sodium**?

Under fire conditions, **cholesteryl sulfate sodium** can decompose to produce hazardous products such as carbon oxides and sulfur oxides.[5][9]

Data Presentation

Table 1: Summary of **Cholesteryl Sulfate Sodium** Stability and Storage Conditions

Form	Storage Temperature	Recommended Duration	Special Conditions	Reference(s)
Solid (Powder)	-20°C	≥ 4 years	Tightly sealed, dry, well-ventilated area	[2] [8]
-20°C	3 years	Tightly sealed, dry, well-ventilated area	[1]	
-4°C	Not specified	Tightly sealed, dry, well-ventilated area	[5]	
0-8°C	Not specified	Tightly sealed	[6]	
Solution (in DMSO)	-80°C	1 year	Store under inert gas (e.g., nitrogen), away from moisture	[1]
-80°C	6 months	Store under inert gas (e.g., nitrogen), away from moisture	[7]	
-20°C	1 month	Store under inert gas (e.g., nitrogen), away from moisture	[1] [7]	

Experimental Protocols

Protocol 1: High-Performance Liquid Chromatography (HPLC) for Purity Assessment of Cholesteryl Sulfate Sodium

This protocol provides a general method for assessing the purity of **cholesteryl sulfate sodium**. It is adapted from established methods for cholesterol analysis and may require optimization for specific equipment and applications.[\[10\]](#)[\[11\]](#)[\[12\]](#)

1. Objective: To determine the purity of a **cholesteryl sulfate sodium** sample and to detect the presence of potential degradation products.

2. Materials:

- **Cholesteryl sulfate sodium** sample
- HPLC-grade methanol
- HPLC-grade acetonitrile
- HPLC-grade isopropanol
- Reference standard of **cholesteryl sulfate sodium** (if available)
- C18 reverse-phase HPLC column (e.g., 4.6 x 250 mm, 5 μ m particle size)
- HPLC system with a UV detector

3. Sample Preparation:

- Accurately weigh approximately 10 mg of the **cholesteryl sulfate sodium** sample.
- Dissolve the sample in 10 mL of a suitable solvent mixture, such as chloroform:methanol (1:1 v/v), to create a 1 mg/mL stock solution.^[4]
- Further dilute the stock solution with the mobile phase to a final concentration of approximately 100 μ g/mL.
- Filter the final solution through a 0.45 μ m syringe filter before injection into the HPLC system.

4. HPLC Conditions:

- Mobile Phase: A mixture of acetonitrile and isopropanol (e.g., 85:15 v/v). The exact ratio may need to be optimized.
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C

- Detection Wavelength: 205 nm (as cholesterol and its derivatives have weak absorbance at higher wavelengths).[\[12\]](#)
- Injection Volume: 20 μ L

5. Procedure:

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject the prepared sample solution onto the column.
- Run the analysis for a sufficient time to allow for the elution of the main peak and any potential impurities (e.g., 20-30 minutes).
- If a reference standard is available, inject it under the same conditions to determine the retention time of **cholesteryl sulfate sodium**.

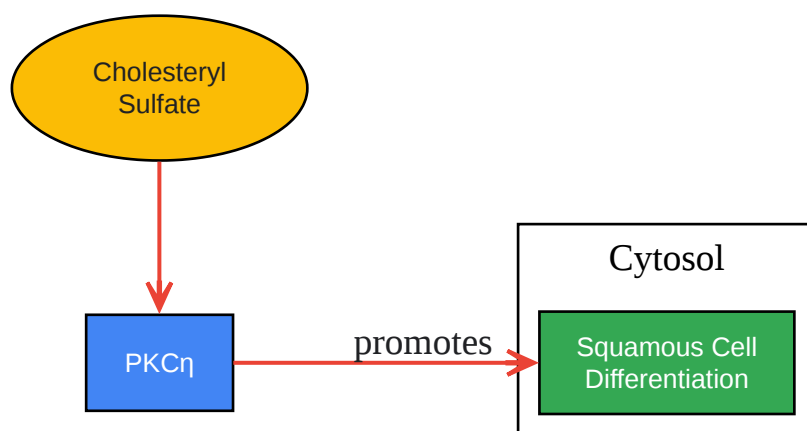
6. Data Analysis:

- Integrate the peak areas in the chromatogram.
- Calculate the purity of the sample by dividing the peak area of the main **cholesteryl sulfate sodium** peak by the total area of all peaks and multiplying by 100.
- The presence of additional peaks may indicate impurities or degradation products.

Mandatory Visualizations

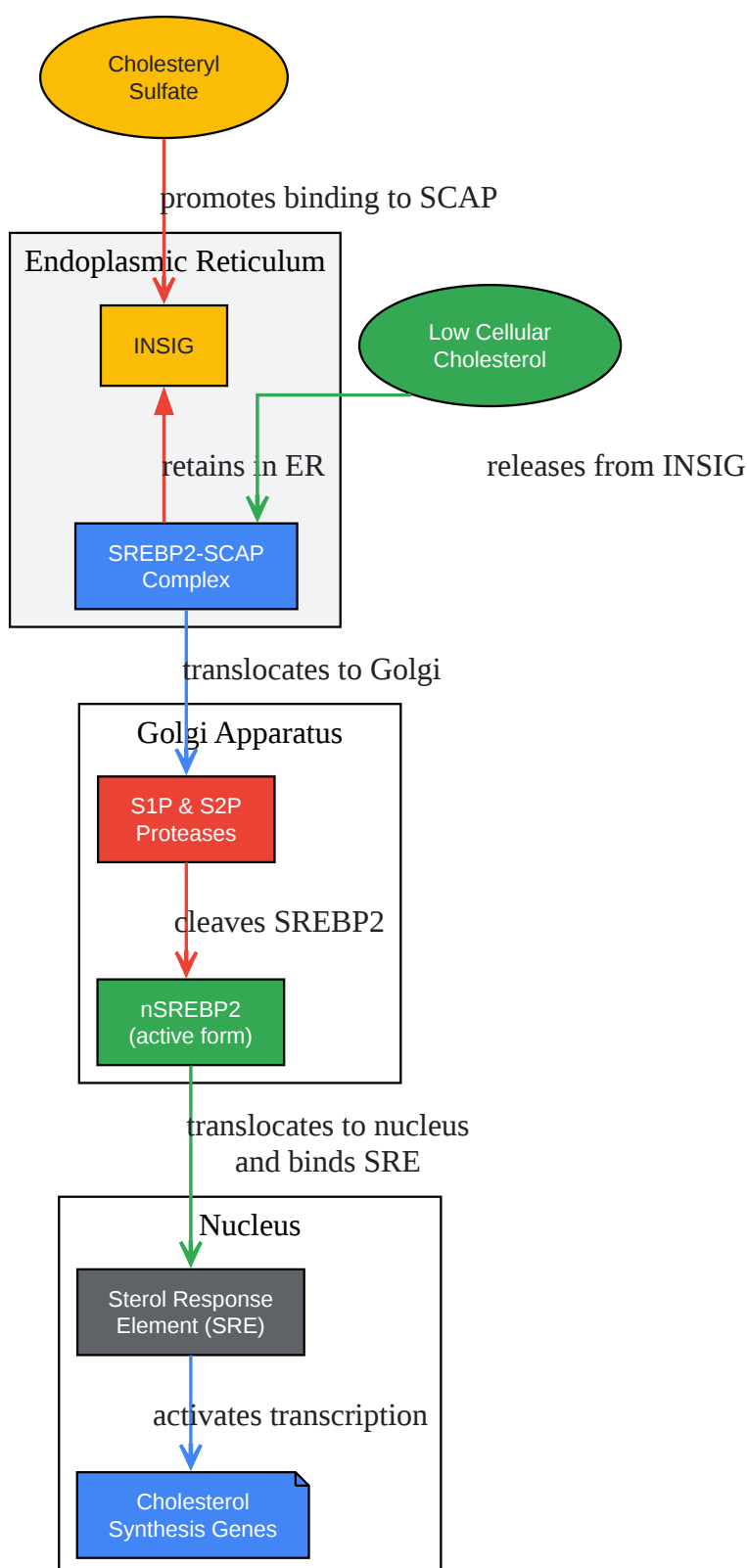
Signaling Pathways

Cholesteryl sulfate is an important signaling molecule involved in various cellular processes. Below are diagrams illustrating its role in the Protein Kinase C (PKC) and SREBP2 signaling pathways.



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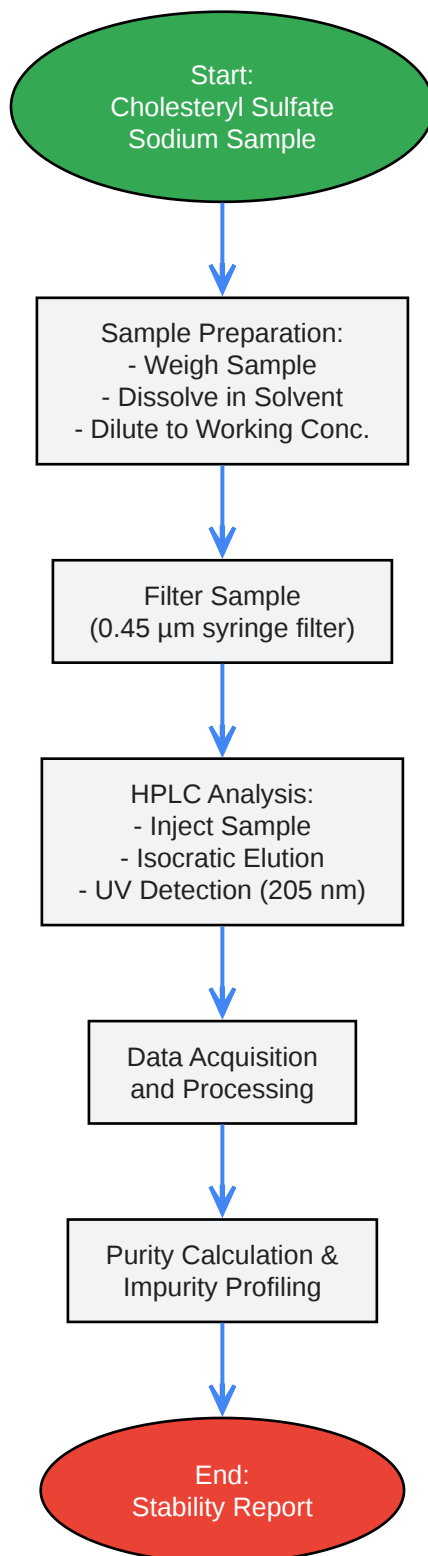
Cholesteryl sulfate activates the η isoform of Protein Kinase C.



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Cholesteryl sulfate's role in the SREBP2 cholesterol regulation pathway.

Experimental Workflow



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Workflow for assessing the stability of **cholesteryl sulfate sodium** via HPLC.

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